

# physical and chemical properties of DL-Glutamic acid-d5

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## Compound of Interest

Compound Name: *DL-Glutamic acid-d5*

Cat. No.: *B570452*

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## DL-Glutamic Acid-d5: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the physical and chemical properties of **DL-Glutamic acid-d5**, a deuterated isotopologue of glutamic acid. This compound is a critical tool in various research applications, particularly in metabolic studies and as an internal standard for mass spectrometry-based quantification of glutamic acid.

## Core Physical and Chemical Properties

**DL-Glutamic acid-d5**, with the chemical formula C5H4D5NO4, is a stable, non-radioactive isotopic variant of DL-Glutamic acid.<sup>[1][2]</sup> The incorporation of five deuterium atoms results in a higher molecular weight compared to its non-deuterated counterpart, a key feature utilized in analytical methodologies.

## Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H4D5NO4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	152.16 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	152.08454150 Da	<a href="#">[3]</a>
CAS Number	14341-79-8	<a href="#">[2]</a> <a href="#">[6]</a>
Melting Point	205 °C (decomposes) (for L-Glutamic acid-d5)	<a href="#">[5]</a>
Solubility	Slightly soluble in water.	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a> <a href="#">[5]</a>
Isotopic Purity	≥97-99% deuterated forms (d1-d5)	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols

### Quantification of Glutamic Acid using LC-MS/MS with DL-Glutamic Acid-d5 as an Internal Standard

**DL-Glutamic acid-d5** is frequently employed as an internal standard in liquid chromatography-mass spectrometry (LC-MS/MS) methods to accurately quantify glutamic acid in biological matrices. Its chemical similarity to the analyte ensures comparable extraction efficiency and ionization response, while its distinct mass allows for separate detection.

#### Sample Preparation:

- Precipitation: To 50 µL of a biological sample (e.g., plasma), add 150 µL of a protein precipitation solution, such as acetonitrile or methanol. This solution should contain **DL-Glutamic acid-d5** at a known concentration.
- Vortexing: Thoroughly mix the sample and precipitation solution by vortexing for approximately 30 seconds.

- **Centrifugation:** Pellet the precipitated proteins by centrifuging the samples at 10,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the resulting supernatant, which contains the analyte and the internal standard, to a new microcentrifuge tube or a 96-well plate for subsequent LC-MS/MS analysis.[\[7\]](#)

#### Method Validation:

For reliable quantification, the analytical method should be validated according to established guidelines. Key parameters to assess include:

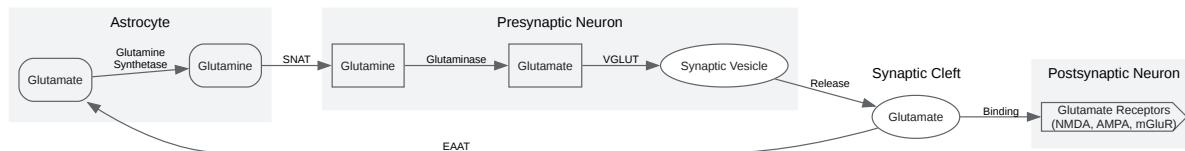
- **Specificity and Selectivity:** Ensure no interfering peaks are present at the retention times of the analyte and internal standard by analyzing blank matrix samples.
- **Linearity:** Establish a calibration curve by analyzing a series of standards with known concentrations to demonstrate a linear relationship between the analyte/internal standard peak area ratio and concentration.[\[7\]](#)

## Glutamate Signaling Pathways

Glutamic acid is the most abundant excitatory neurotransmitter in the mammalian central nervous system.[\[8\]](#)[\[9\]](#) It plays a crucial role in a vast array of neuronal functions, including learning, memory, and synaptic plasticity.[\[9\]](#)[\[10\]](#) Glutamate exerts its effects by binding to and activating both ionotropic and metabotropic receptors on postsynaptic neurons.[\[8\]](#)[\[9\]](#)[\[10\]](#)

## The Glutamate-Glutamine Cycle

The concentration of glutamate in the synaptic cleft is tightly regulated by the glutamate-glutamine cycle, a process involving both neurons and glial cells (astrocytes). This cycle ensures a steady supply of glutamate for neurotransmission while preventing excitotoxicity.[\[8\]](#)[\[11\]](#)

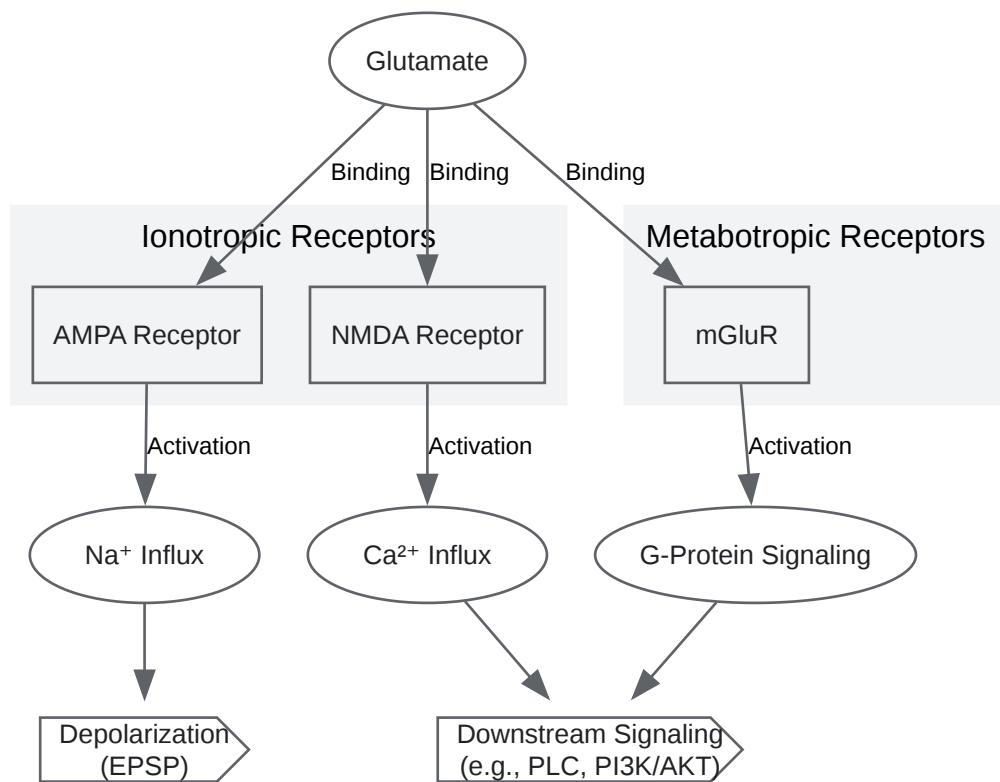


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Caption: The Glutamate-Glutamine Cycle.

## Glutamate Receptor Signaling Overview

Upon release into the synaptic cleft, glutamate binds to ionotropic and metabotropic receptors, initiating downstream signaling cascades. Ionotropic receptors (e.g., NMDA, AMPA) are ligand-gated ion channels that mediate fast excitatory neurotransmission.<sup>[8]</sup> Metabotropic glutamate receptors (mGluRs) are G-protein coupled receptors that modulate synaptic activity more slowly.<sup>[10][12]</sup>



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